

Safeguarding Your Research: A Comprehensive Guide to Handling Dimethyl Malate

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Compound of Interest

Compound Name: *Dimethyl malate*

Cat. No.: *B1330388*

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For Immediate Reference: Essential Safety and Handling Information for **Dimethyl Malate**

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Dimethyl malate**, tailored for research scientists and drug development professionals.

Adherence to these procedures is paramount to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Dimethyl malate is classified as a hazardous chemical and requires specific precautions.^[1] It is harmful if swallowed or in contact with skin, causes serious eye irritation, and may provoke an allergic skin reaction or respiratory irritation.^{[2][3][4]}

Table 1: Personal Protective Equipment (PPE) for Handling **Dimethyl Malate**

Protection Type	Recommended Equipment	Specification and Use
Eye and Face Protection	Chemical safety goggles or a face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] [5] To be worn at all times when handling the chemical to prevent splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing	Wear appropriate protective gloves to prevent skin exposure.[5] Protective clothing should be worn to prevent skin contact.[1][5] Contaminated clothing should be removed and washed before reuse.[5][6]
Respiratory Protection	Required when vapors or aerosols are generated	Use a NIOSH-approved respirator or equivalent.[2] Ensure adequate ventilation, such as working in a fume hood, to keep airborne concentrations low.[3][5]

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **Dimethyl malate** from procurement to disposal.

Pre-Handling and Preparation

- Engineering Controls: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][3] All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][5]

- Review Safety Data Sheet (SDS): Before commencing any work, thoroughly review the SDS for **Dimethyl malate**.
- Assemble PPE: Don the appropriate PPE as detailed in Table 1.

Handling the Chemical

- Avoid Contact: Do not get the chemical in eyes, on skin, or on clothing.[3]
- Avoid Inhalation: Do not breathe mist or vapors.[2][3]
- Safe Handling Practices: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the handling area.[2][3] Keep the container tightly closed when not in use.[5]

Storage

- Storage Conditions: Store in a cool, dry, well-ventilated area away from sources of ignition.[5]
- Container: Keep the container tightly closed.[1][3][5]
- Incompatible Materials: Store separately from acids, bases, reducing agents, and oxidizing agents.[1]

Emergency and Disposal Plan

Accidental Release Measures

- Evacuate and Ventilate: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[5]
- Containment: Absorb the spill with an inert material such as sand, vermiculite, or earth.[5] Prevent the spill from entering drains or waterways.[5]
- Cleanup: Collect the absorbed material into a suitable, closed container for disposal.[1][5]

First Aid Measures

Table 2: First Aid Procedures for **Dimethyl Malate** Exposure

Exposure Route	First Aid Action
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] Seek medical aid.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Get immediate medical attention.[5]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[5] Do not induce vomiting. Seek immediate medical attention.[5]

Disposal Plan

- Waste Classification: **Dimethyl malate** and its container must be disposed of as hazardous waste.[7]
- Disposal Method: Dispose of contents and container in accordance with all local, regional, national, and international regulations at an approved waste disposal plant.[1][3][6] Do not allow the product to reach the sewage system.[6]

Quantitative Data Summary

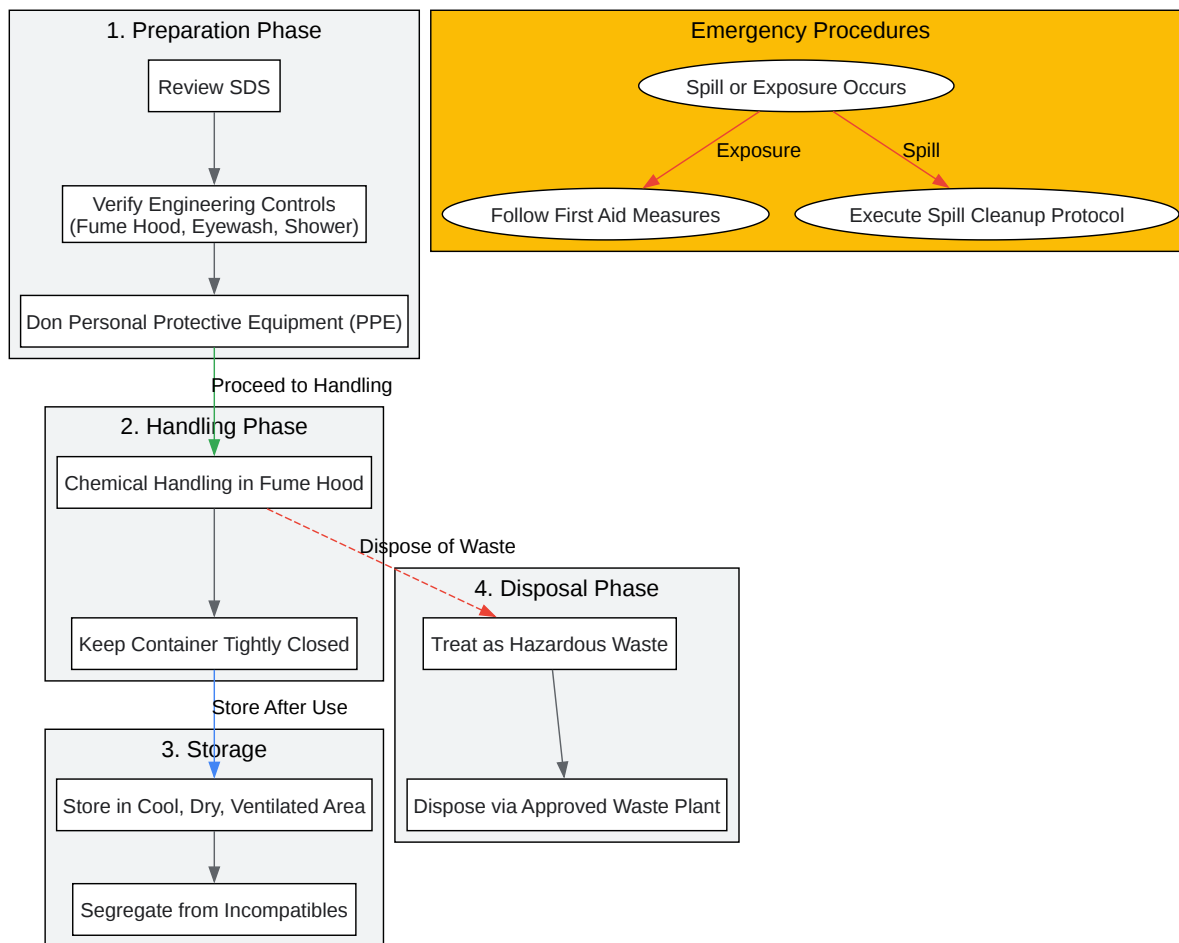
Table 3: Physical and Chemical Properties of **Dimethyl Malate**

Property	Value
Molecular Formula	C6H8O4[5]
Molecular Weight	144.13 g/mol [5]
Appearance	Colorless liquid[5]
Boiling Point	204.0 - 205.0 °C @ 760.00 mmHg[5]
Flash Point	91 °C (195.80 °F)[5]
Density	1.1520 g/cm ³ [5]
Vapor Pressure	1 mmHg @ 45.7 °C[5]

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **Dimethyl malate** in a laboratory setting.

Workflow for Safe Handling of Dimethyl Malate



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Caption: Workflow for the safe handling of **Dimethyl malate**.

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